

An In-depth Technical Guide to Cyclohexyl Benzoate (CAS 2412-73-9)

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Compound of Interest

Compound Name: Cyclohexyl benzoate

CAS No.: 2412-73-9

Cat. No.: B1605087

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Abstract

Cyclohexyl benzoate (CAS 2412-73-9) is an ester of benzoic acid and cyclohexanol.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a review of its current applications. While primarily utilized as a plasticizer and fragrance ingredient, its role as a pharmaceutical intermediate suggests potential for broader applications in drug development.^{[2][3]} This document aims to be a valuable resource for researchers and professionals in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

Cyclohexyl benzoate is a colorless to pale yellow, viscous liquid with a mild, balsamic, and somewhat floral and herbaceous odor.^{[1][4]} It is soluble in organic solvents but has limited solubility in water.^[1] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Cyclohexyl Benzoate**

Property	Value	Reference(s)
CAS Number	2412-73-9	[5]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[5]
Molecular Weight	204.26 g/mol	[5]
Appearance	Colorless to light yellow clear liquid	
Odor	Mild, faint, warm-balsamic, floral, herbaceous	[4]
Boiling Point	approx. 282-285 °C	[1]
Melting Point	< -10 °C	[6]
Density	1.0538 g/cm ³ at 25 °C	[6]
Flash Point	132.7 °C	[3]
Refractive Index	1.52350 at 15.5 °C	[7]
LogP	3.87	[8]

Synthesis of Cyclohexyl Benzoate

Cyclohexyl benzoate is typically synthesized via two primary methods: Fischer esterification of benzoic acid and cyclohexanol, or the reaction of benzoyl chloride with cyclohexanol.

Fischer Esterification

This method involves the acid-catalyzed esterification of benzoic acid with cyclohexanol. To drive the equilibrium towards the product, it is common to use an excess of one reactant or to remove the water formed during the reaction.[9]

Experimental Protocol: Fischer Esterification of **Cyclohexyl Benzoate**

- Materials:
 - Benzoic acid

- Cyclohexanol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water, optional)
- Diethyl ether or Ethyl acetate (for extraction)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate or magnesium sulfate (drying agent)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser (and a Dean-Stark trap if using toluene), combine benzoic acid (1.0 equivalent) and cyclohexanol (1.2-1.5 equivalents).
 - If using, add toluene to the flask.
 - Slowly and with caution, add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the reaction mixture.
 - Heat the mixture to reflux with vigorous stirring. Monitor the progress of the reaction by thin-layer chromatography (TLC). If using a Dean-Stark trap, continue reflux until the theoretical amount of water has been collected.^[9]
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Dilute the reaction mixture with diethyl ether or ethyl acetate.
 - Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted benzoic acid), and finally with brine.^[9]

- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **cyclohexyl benzoate**.[\[9\]](#)
- The crude product can be purified by vacuum distillation.

Synthesis from Benzoyl Chloride

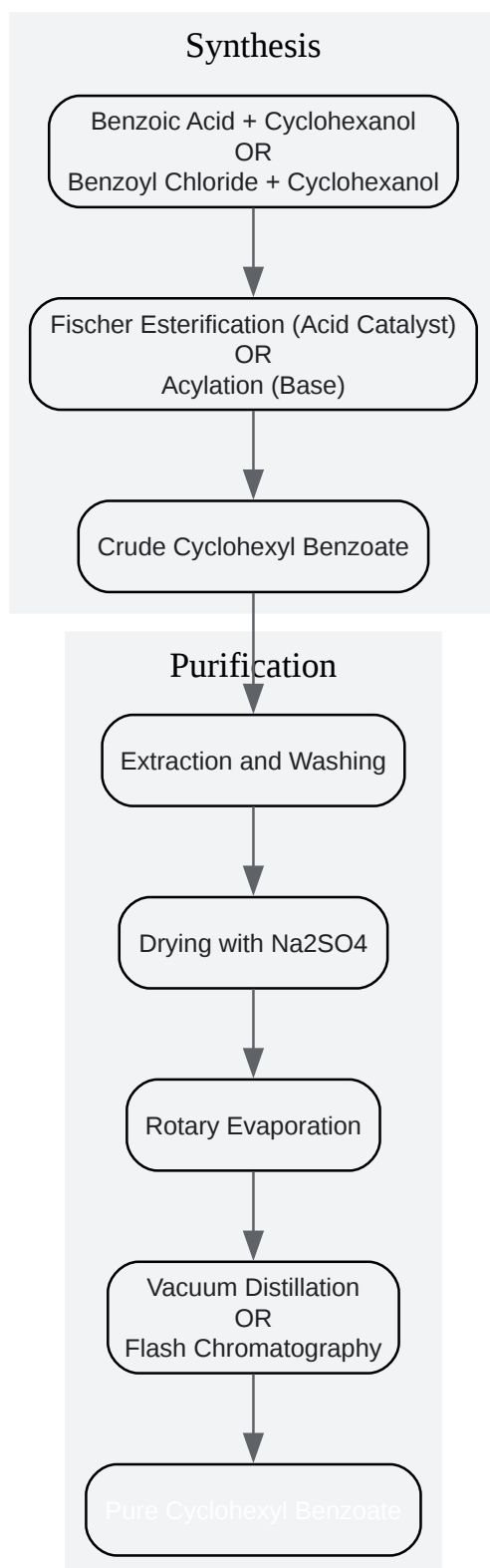
This method involves the reaction of cyclohexanol with the more reactive benzoyl chloride, often in the presence of a base like pyridine or triethylamine to neutralize the HCl byproduct.
[\[10\]](#)[\[11\]](#)

Experimental Protocol: Synthesis of **Cyclohexyl Benzoate** from Benzoyl Chloride

- Materials:
 - Cyclohexanol
 - Benzoyl chloride
 - Pyridine or Triethylamine (base)
 - Dichloromethane (solvent)
 - 0.5 M HCl solution
 - Saturated sodium bicarbonate solution
 - Saturated sodium chloride solution (brine)
 - Anhydrous sodium sulfate
- Procedure:
 - In a round-bottom flask under an inert atmosphere, dissolve cyclohexanol (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.[\[11\]](#)
 - Cool the mixture in an ice bath.

- Slowly add benzoyl chloride (1.05 equivalents) to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 16 hours or until completion as monitored by TLC.[\[11\]](#)
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 0.5 M HCl solution, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by flash chromatography on silica gel using a hexane/ethyl acetate gradient.

Workflow for Synthesis and Purification



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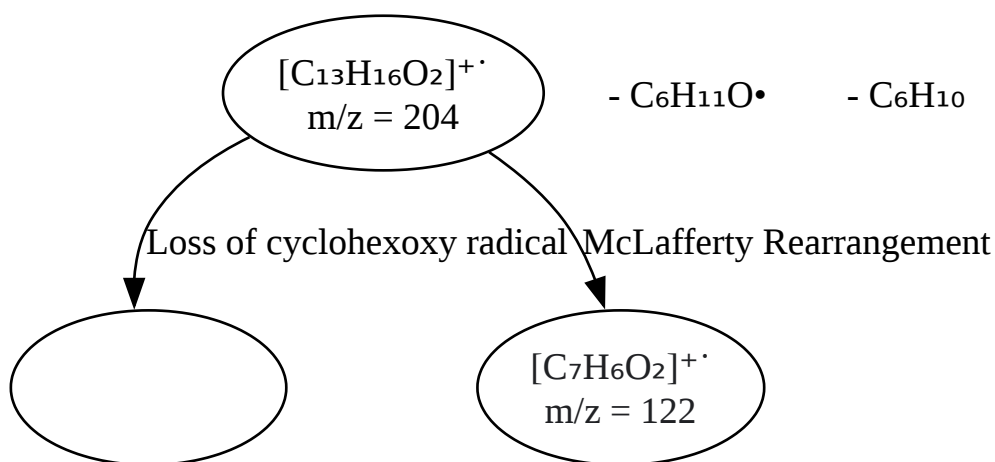
Caption: General workflow for the synthesis and purification of **cyclohexyl benzoate**.

Spectroscopic Analysis

The structure of **cyclohexyl benzoate** can be confirmed by various spectroscopic techniques.

Table 2: Spectroscopic Data for **Cyclohexyl Benzoate**

Technique	Key Features and Interpretation
^1H NMR	The spectrum shows characteristic signals for the aromatic protons of the benzoate group and the aliphatic protons of the cyclohexyl ring. Aromatic protons typically appear as multiplets in the range of 7.4-8.1 ppm. The proton on the carbon bearing the ester oxygen (OCH) of the cyclohexyl ring appears as a multiplet around 5.0 ppm. The remaining cyclohexyl protons appear as a series of multiplets between 1.2 and 2.0 ppm.[1]
^{13}C NMR	The carbonyl carbon of the ester group is observed around 166 ppm. Aromatic carbons appear in the 128-133 ppm region. The carbon of the cyclohexyl ring attached to the oxygen (C-O) is found around 73 ppm, while the other cyclohexyl carbons resonate in the 23-32 ppm range.
IR Spectroscopy	A strong absorption band corresponding to the C=O stretch of the ester is typically observed around 1715-1720 cm^{-1}. C-O stretching vibrations are seen in the 1270-1300 cm^{-1} (asymmetric) and 1100-1130 cm^{-1} (symmetric) regions. Aromatic C-H stretches are observed above 3000 cm^{-1}, while aliphatic C-H stretches appear just below 3000 cm^{-1}.[12][13]
Mass Spectrometry	The molecular ion peak $[\text{M}]^+$ is observed at $m/z = 204$. Common fragmentation patterns include the loss of the cyclohexoxy radical to give the benzoyl cation at $m/z = 105$ (often the base peak), and the loss of a cyclohexene molecule (via McLafferty rearrangement) to give the benzoic acid radical cation at $m/z = 122$.[14]



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